

Application Note: A Proposed Scale-Up Synthesis of 2,3-Diaminopyridin-4-ol

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Compound of Interest

Compound Name: 2,3-Diaminopyridin-4-ol

Cat. No.: B15174216

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Abstract

This document outlines a proposed two-step, scale-up synthetic procedure for the preparation of **2,3-Diaminopyridin-4-ol**, a valuable heterocyclic intermediate in pharmaceutical and materials science research. Due to the limited availability of direct scale-up protocols for this specific molecule, this application note provides a detailed, logically derived pathway based on established, scalable chemical transformations reported for analogous pyridine derivatives. The proposed synthesis commences with the nitration of 4-hydroxypyridine, followed by a catalytic hydrogenation to yield the target compound. This note includes a comprehensive experimental protocol, tabulated quantitative data, and a workflow diagram to guide researchers in the development of a robust and efficient synthesis.

Introduction

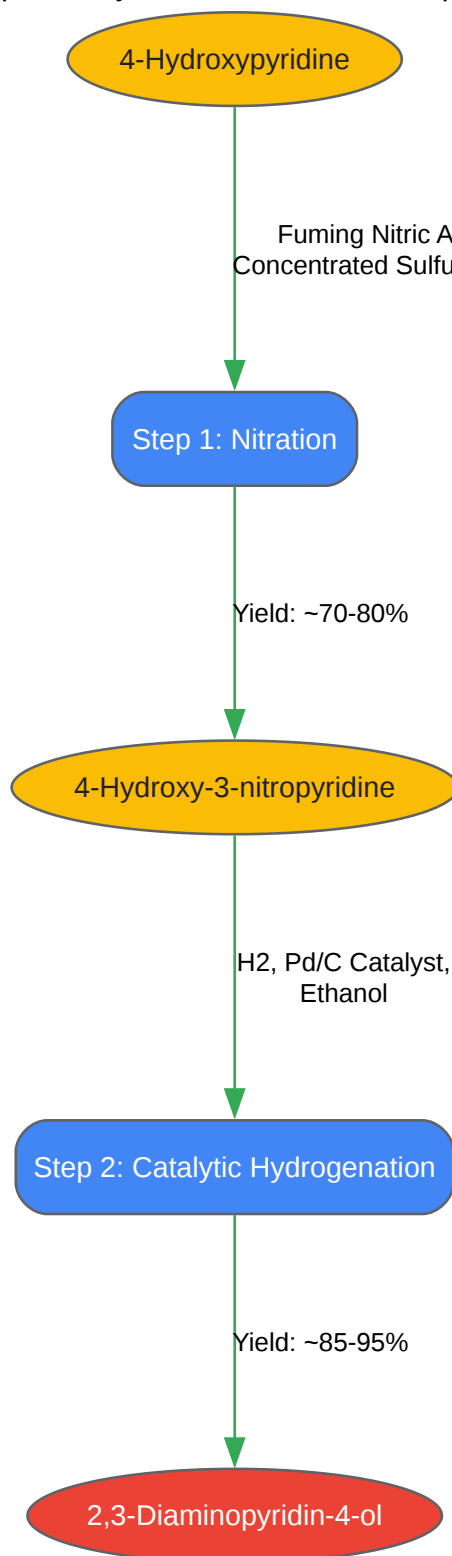
2,3-Diaminopyridin-4-ol is a highly functionalized pyridine derivative with significant potential as a building block in the synthesis of novel therapeutic agents and functional materials. The presence of vicinal amino groups and a hydroxyl moiety on the pyridine core makes it an attractive scaffold for constructing complex molecular architectures, including fused heterocyclic systems analogous to purines and pteridines. The development of a scalable and cost-effective synthetic route is crucial for enabling its broader application in drug discovery and development. This application note details a proposed synthetic strategy designed for scalability, focusing on reaction conditions and purification methods suitable for larger-scale production.

Proposed Synthetic Pathway

The proposed synthesis of **2,3-Diaminopyridin-4-ol** is a two-step process starting from the commercially available 4-hydroxypyridine. The logical progression is as follows:

- Step 1: Nitration of 4-Hydroxypyridine to yield 4-hydroxy-3-nitropyridine. This reaction introduces the nitro group at the 3-position, ortho to the hydroxyl group.
- Step 2: Catalytic Hydrogenation of 4-Hydroxy-3-nitropyridine to afford the final product, **2,3-Diaminopyridin-4-ol**. This step involves the reduction of the nitro group to an amino group.

Proposed Synthesis of 2,3-Diaminopyridin-4-ol

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